

Technical Master Guide: Physicochemical Profiling & Synthesis of N-(2,6-Dimethylphenyl)-L-Alanine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>N</i> -(2,6-Dimethylphenyl)-DL-alanine
CAS No.:	67617-64-5
Cat. No.:	B3055881

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Executive Summary

N-(2,6-dimethylphenyl)-L-alanine (also known as N-(2,6-xylyl)-L-alanine) represents a critical chiral scaffold in the synthesis of phenylamide fungicides, most notably the Metalaxyl family. While the racemic mixture has historically been employed, the industry has shifted toward enantiopure formulations (e.g., Metalaxyl-M) to maximize bioactivity and reduce environmental load.

This guide focuses on the L-isomer (S-configuration), detailing its physicochemical behavior, a self-validating synthetic route via nucleophilic substitution with inversion, and rigorous analytical characterization. Researchers must note that while the (R)-enantiomer is the primary toxophore in commercial fungicides, the (S)-enantiomer (L-form) serves as a vital reference standard and chiral auxiliary in asymmetric synthesis.

Molecular Architecture & Stereochemistry

The compound consists of an alanine backbone N-alkylated with a sterically hindered 2,6-dimethylphenyl (xylyl) group. The steric bulk of the ortho-methyl groups restricts rotation around the N-aryl bond, influencing both reactivity and binding affinity.

Feature	Specification
IUPAC Name	(2S)-2-[(2,6-dimethylphenyl)amino]propanoic acid
Common Name	N-(2,6-xylyl)-L-alanine
CAS Number (Acid)	83234-64-4
CAS Number (Methyl Ester)	52888-49-0 (Racemic) / 57646-33-0 ((R)-isomer)
Molecular Formula	C ₁₁ H ₁₅ NO ₂
Molecular Weight	193.24 g/mol
Chirality	L-isomer corresponds to the (S) absolute configuration. ^[1]

Stereochemical Criticality

The synthesis of this molecule is governed by the Walden inversion principle. Direct alkylation of 2,6-dimethylaniline with a 2-halopropionate requires precise selection of the starting halide enantiomer to achieve the desired L-(S) product.

Physicochemical Profile

The following data aggregates experimental values and high-confidence predictive models suitable for process development.

Property	Value	Notes
Physical State	White crystalline solid	The methyl ester is typically a yellow oil or low-melting solid. [2]
Melting Point	193 – 195 °C	Decomposition often observed near melt due to decarboxylation risks.
Solubility (Water)	Low (~200 mg/L at pH 7)	Zwitterionic character allows solubility in acidic (pH < 2) or basic (pH > 10) media.
Solubility (Organic)	Soluble in MeOH, DMSO, DCM	High solubility in chlorinated solvents facilitates extraction.
pKa (COOH)	2.35 ± 0.10	Typical of -amino acids.
pKa (NH)	2.95 ± 0.50	Significantly lower than aliphatic amines due to aryl conjugation and steric inhibition of resonance.
LogP	2.60	Moderate lipophilicity; crosses biological membranes effectively.

Synthetic Architecture: The Chiral Inversion Strategy

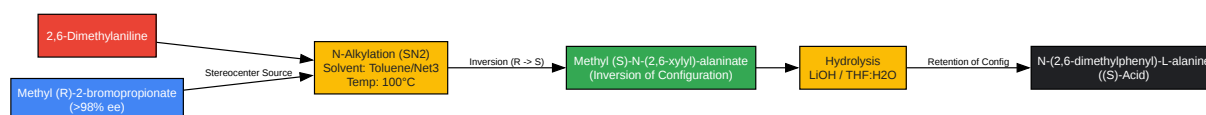
To synthesize N-(2,6-dimethylphenyl)-L-alanine with high optical purity, we employ a nucleophilic substitution strategy starting from (R)-2-bromopropionic acid derivatives. This pathway relies on an S_N2 mechanism where the nucleophilic aniline attacks the chiral center, causing an inversion of configuration from (R) to (S).

Reaction Logic[\[3\]](#)[\[4\]](#)

- Nucleophile: 2,6-Dimethylaniline (Sterically hindered, weak nucleophile).
- Electrophile: Methyl (R)-2-bromopropionate (Activated leaving group).
- Mechanism: S_N2 with Walden Inversion.
- Outcome: (R)-Electrophile

(S)-Product (L-Alanine derivative).

Workflow Diagram (DOT)



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Caption: Synthesis of N-(2,6-dimethylphenyl)-L-alanine via S_N2 inversion strategy using (R)-bromo precursor.

Detailed Protocol (Self-Validating)

Reagents:

- 2,6-Dimethylaniline (1.0 eq)[3]
- Methyl (R)-2-bromopropionate (1.2 eq)
- Sodium Bicarbonate (2.0 eq) or Triethylamine
- Solvent: Toluene (anhydrous)

Procedure:

- Setup: In a dry round-bottom flask equipped with a reflux condenser and nitrogen inlet, dissolve 2,6-dimethylaniline (12.1 g, 100 mmol) in toluene (100 mL).
- Addition: Add solid sodium bicarbonate (16.8 g, 200 mmol). Then, add methyl (R)-2-bromopropionate (20.0 g, 120 mmol) dropwise via syringe.
 - Expert Insight: The use of a weak inorganic base prevents racemization of the sensitive ester intermediate compared to strong organic bases.
- Reaction: Heat the mixture to reflux (110°C) for 16–24 hours. Monitor via TLC (Hexane:EtOAc 4:1) or HPLC.^[4] The aniline spot should disappear.
- Workup: Cool to room temperature. Filter off inorganic salts. Wash the filtrate with water (2 x 50 mL) and brine. Dry over Na₂SO₄ and concentrate in vacuo to yield the crude methyl ester (oil).
- Hydrolysis (To Acid): Dissolve the crude ester in THF (50 mL) and add 1M LiOH (150 mL). Stir at ambient temperature for 4 hours.
 - Validation: Acidification to pH 3-4 with 1M HCl will precipitate the zwitterionic acid product.
- Purification: Recrystallize from Ethanol/Water to obtain white crystals.

Analytical Protocol

Validation of the L-isomer requires proving both chemical identity and enantiomeric purity.

Spectroscopic Identification

- ¹H NMR (400 MHz, CDCl₃):
 - 1.45 (d, 3H, J=7 Hz, CH-CH₃) – Doublet confirms the alanine methyl.
 - 2.30 (s, 6H, Ar-CH₃) – Singlet for xylyl methyls.
 - 3.80 (q, 1H, J=7 Hz, N-CH) – Quartet indicates the chiral proton.
 - 6.90–7.10 (m, 3H, Ar-H) – Aromatic protons.

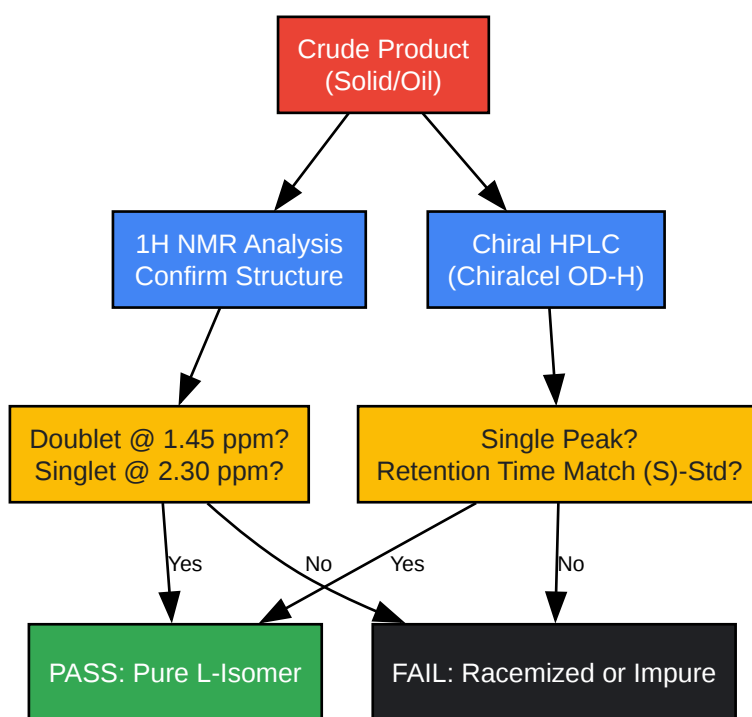
- IR Spectrum:
 - 3350 cm^{-1} (N-H stretch, weak due to steric hindrance).
 - $1710\text{--}1730\text{ cm}^{-1}$ (C=O stretch, carboxylic acid).

Chiral HPLC Method

To distinguish L (S) from D (R), a chiral stationary phase is mandatory.

- Column: Chiralcel OD-H or equivalent (Amylose tris(3,5-dimethylphenylcarbamate)).
- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% TFA.
- Flow Rate: 0.5 mL/min.
- Detection: UV @ 254 nm.
- Expected Result: The (S)-enantiomer typically elutes after the (R)-enantiomer on polysaccharide columns, but standards must be injected for confirmation.

Analytical Logic Diagram (DOT)



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Caption: Decision matrix for validating the identity and optical purity of N-(2,6-dimethylphenyl)-L-alanine.

Applications & Industrial Context

Fungicide Synthesis (Metalaxyl-M)

While this guide details the L-(S) isomer, it is crucial to note that the D-(R) isomer is the bioactive component in Metalaxyl-M (Mefenoxam). The industrial synthesis often involves:

- Racemic synthesis of the ester.
- Enzymatic resolution (using lipases like *Candida antarctica* Lipase B) to hydrolyze the (S)-ester to the (S)-acid (waste/recycle), leaving the pure (R)-ester.
- The (S)-acid described in this guide is often the byproduct of such resolutions, which can be racemized and recycled.

Chiral Auxiliary

The L-isomer serves as a chiral auxiliary in the synthesis of non-natural amino acids and as a resolving agent for racemic amines due to its ability to form diastereomeric salts.

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- To cite this document: BenchChem. [Technical Master Guide: Physicochemical Profiling & Synthesis of N-(2,6-Dimethylphenyl)-L-Alanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3055881/docs#technical-master-guide-physicochemical-profiling-synthesis-of-n-2-6-dimethylphenyl-l-alanine>]

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